

Operational Guide: Safe Disposal and Handling of 2-(2-Phenylpropoxy)acetic Acid[1]

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Compound of Interest

Compound Name: 2-(2-Phenylpropoxy)acetic acid

CAS No.: 189012-79-1

Cat. No.: B2955038

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Operational Context & Chemical Profile

2-(2-Phenylpropoxy)acetic acid (CAS: Not universally listed, PubChem CID: 18779048) is a functionalized ether-carboxylic acid often utilized as a pharmaceutical intermediate or building block in organic synthesis.[1]

Effective disposal of this compound requires a nuanced understanding of its dual functionality: it possesses both an acidic moiety (carboxylic acid) and an ether linkage. This structure dictates its segregation logic:

- **Acidic Character:** Incompatible with strong bases (exothermic neutralization) and cyanides (generates HCN gas).
- **Ether Linkage:** Potential for peroxide formation over extended storage, particularly if the alpha-carbon is secondary (as in the 2-phenylpropoxy group).

Core Directive: Treat this substance as a Hazardous Organic Acid. Do not dispose of via municipal drains.

Hazard Identification & Safety Assessment

Before initiating disposal, validate the material's current state.

Parameter	Specification	Causality / Action
GHS Classification	Skin Irrit. 2 (H315)Eye Irrit.[1] [2][3] 2A (H319)STOT SE 3 (H335)	Material is corrosive/irritating to mucous membranes.[1] Action: Use butyl rubber or nitrile gloves (double-gloved).
Physical State	Viscous liquid or low-melting solid	Viscosity affects transfer.[1] Action: Do not heat with open flame to melt; use a warm water bath to prevent ignition.
Reactivity	Incompatible with Strong Oxidizers & Bases	Action: Segregate from Nitric Acid, Perchlorates, and Sodium Hydroxide waste streams.[1]
Peroxide Potential	Moderate (Ether linkage)	Action: If container >12 months old, test for peroxides (KI starch paper) before consolidating.[1]

Waste Characterization & RCRA Compliance

Under the Resource Conservation and Recovery Act (RCRA), this chemical is not typically P-listed or U-listed. However, it is regulated based on Characteristics:

- Corrosivity (D002): If the waste is aqueous and pH

2.[4]

- Ignitability (D001): If the flash point is

C (Unlikely for this high MW acid, but possible if dissolved in organic solvents).

Self-Validating Check:

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Always measure the pH of the waste stream before adding this compound. If the receiving container is pH > 10, do not add; a violent exotherm will occur.

Step-by-Step Disposal Protocol

Phase 1: Segregation & Container Selection

Objective: Prevent cross-reaction and container failure.

- Select Container: Use HDPE (High-Density Polyethylene) or Borosilicate Glass. Avoid metal containers due to acid corrosion.[\[5\]](#)
- Stream Assignment:
 - Scenario A (Pure Substance): Segregate into "Solid/Sludge Organic Waste" or "Non-Halogenated Organic Liquids."
 - Scenario B (In Solution): If dissolved in DCM/Chloroform
Halogenated Waste. If dissolved in Methanol/Ethyl Acetate
Non-Halogenated Waste.

Phase 2: Transfer & Labeling

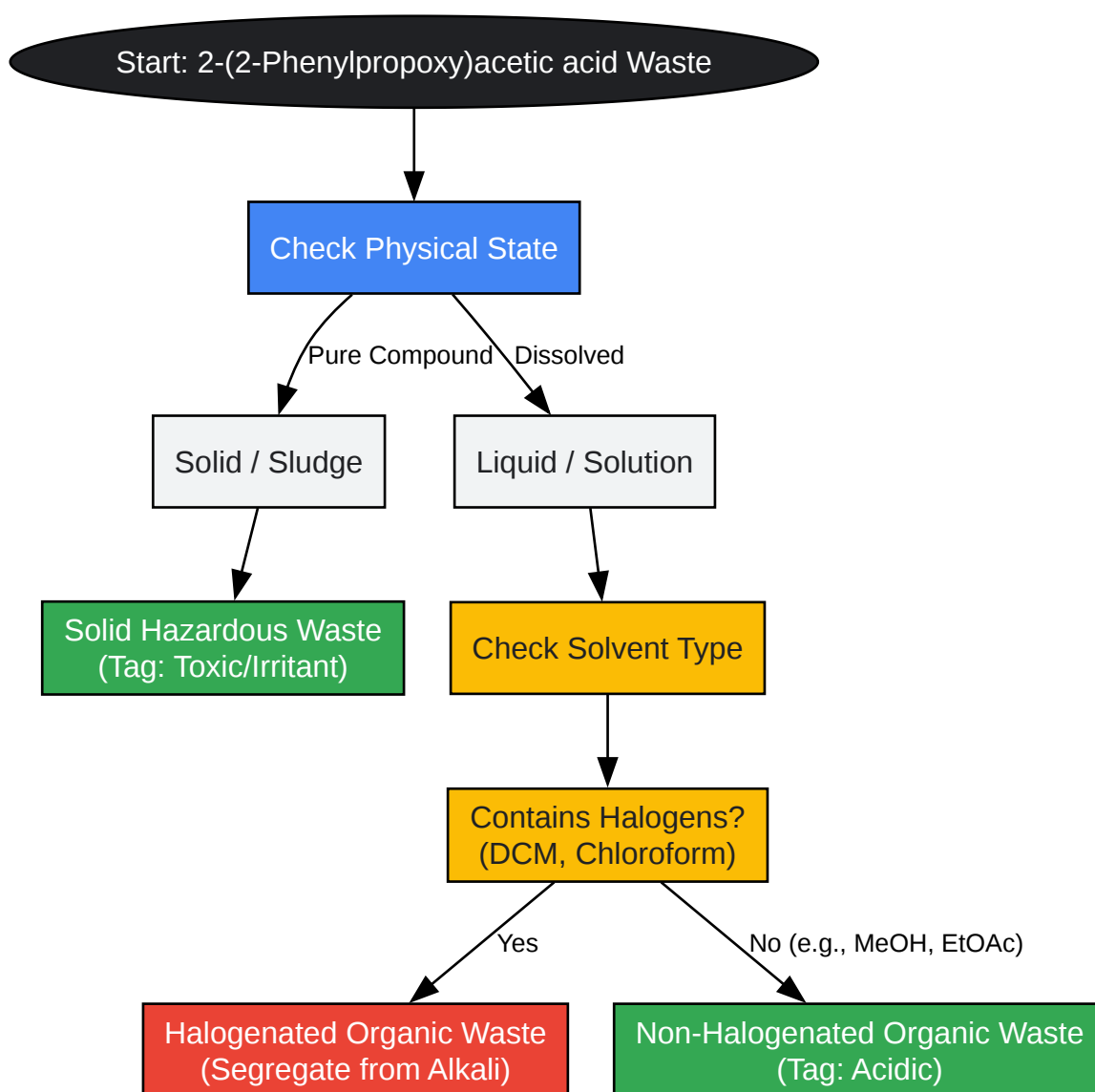
Objective: Maintain chain of custody and hazard communication.

- Peroxide Test (Critical Step): If the bottle date is unknown, dip a peroxide test strip.
 - Positive: Do not move.[\[6\]](#) Contact EHS for stabilization (e.g., reducing agents).
 - Negative:[\[4\]](#) Proceed to transfer.

- Transfer: Pour slowly using a funnel. If solid, use a spark-proof spatula.
- Labeling: Affix a hazardous waste tag immediately.
 - Constituents: "2-(2-Phenylpropoxy)acetic acid" (Do not use abbreviations).[1][2]
 - Hazards: Check "Irritant" and "Acid."[5]

Phase 3: Waste Stream Logic Flow

The following diagram illustrates the decision-making process for segregating this specific chemical.



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Figure 1: Decision matrix for segregating **2-(2-Phenylpropoxy)acetic acid** based on physical state and solvent composition.

Emergency Spill Management

In the event of a spill, immediate containment is necessary to prevent acid etching of surfaces or vapor generation.

Spill Response Workflow:

- Isolate: Evacuate the immediate area (10 ft radius).
- PPE: Don Nitrile gloves, lab coat, and safety goggles.
- Neutralize: Apply Sodium Bicarbonate (NaHCO_3) or a commercial acid spill kit.
 - Observation: Wait for bubbling (CO_2 evolution) to cease. This confirms neutralization.
- Collect: Scoop the resulting sludge into a temporary waste bag.
- Clean: Wipe the surface with soap and water; check pH of the surface to ensure neutrality.



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Figure 2: Operational workflow for managing minor laboratory spills.

References

- PubChem. (n.d.).^[2] **2-(2-Phenylpropoxy)acetic acid** Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)^[1]

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Sources

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